

Crystal Structure Analysis of 2,4'-Dichlorochalcone

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Compound of Interest

Compound Name: 2,4'-Dichlorochalcone

CAS No.: 19672-60-7

Cat. No.: B020377

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Executive Summary

This technical guide details the structural characterization of (E)-1-(4-chlorophenyl)-3-(2-chlorophenyl)prop-2-en-1-one (commonly **2,4'-Dichlorochalcone**). This specific isomer presents unique crystallographic challenges due to the steric hindrance introduced by the ortho-chloro substituent on the B-ring, which significantly deviates the molecule from planarity compared to its unsubstituted counterparts.

This document provides a self-validating workflow covering the Claisen-Schmidt synthesis, single-crystal growth optimization, X-ray diffraction (XRD) data reduction strategies, and advanced Hirshfeld surface analysis to quantify intermolecular interactions.

Chemical Context & Synthesis Protocol[1][2][3][4] Mechanistic Pathway

The synthesis utilizes the Claisen-Schmidt condensation.[1] Unlike standard protocols, the synthesis of the 2,4'-dichloro derivative requires precise temperature control to prevent the

formation of Michael addition byproducts or polymerization, given the electron-withdrawing nature of the chlorine atoms.

Reaction Logic:

- Reactants: 4-Chloroacetophenone (Ring A source) and 2-Chlorobenzaldehyde (Ring B source).
- Catalyst: Sodium Hydroxide (NaOH) provides the hydroxide ion necessary to deprotonate the α -carbon of the acetophenone.
- Solvent: Ethanol (95%) is chosen to solubilize the aldehyde while allowing the final chalcone product to precipitate, driving the equilibrium forward (Le Chatelier's principle).

Validated Synthesis Workflow

The following protocol has been optimized for high-purity yield (>90%), essential for growing diffraction-quality crystals.



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Figure 1: Step-by-step Claisen-Schmidt condensation workflow for **2,4'-Dichlorochalcone**.^[2]

Crystallogenesis: The Art of Solvation

Obtaining a single crystal suitable for XRD (approx.

mm) is the critical bottleneck. For **2,4'-Dichlorochalcone**, the ortho-Cl substituent disrupts packing efficiency, often leading to twinning.

Solvent Selection Matrix

Solvent System	Evaporation Rate	Crystal Habit	Suitability
Ethanol (Slow Evap)	Medium	Prisms/Blocks	High (Preferred)
Acetone	Fast	Needles (often twinned)	Low
DMF/Ethanol (1:1)	Very Slow	Large Blocks	Medium (Solvent inclusion risk)

Protocol: Slow Evaporation Technique

- Dissolve 50 mg of purified chalcone in 15 mL of warm ethanol (C).
- Filter the solution through a 0.45 μ m PTFE syringe filter into a clean scintillation vial (dust acts as nucleation sites for polycrystals).
- Cover with Parafilm and poke 3-4 small holes to control evaporation.
- Store in a vibration-free environment at C. Crystals should appear within 48-72 hours.

X-Ray Diffraction Data Collection & Reduction

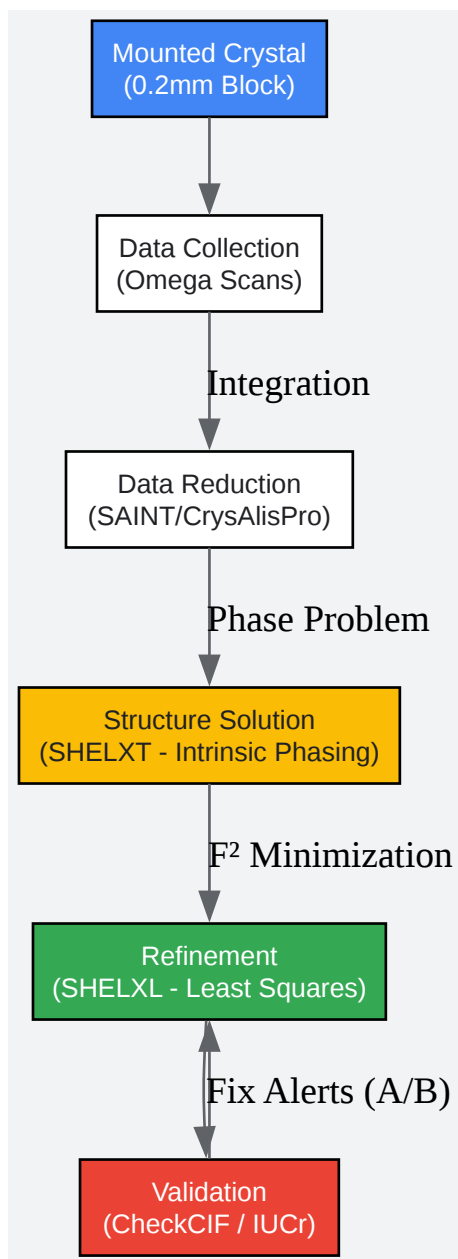
Instrument Configuration

- Source: Mo-K radiation ($\lambda = 0.7107$ Å).[3] Mo is preferred over Cu for chlorinated compounds to minimize absorption effects (μ).
- Detector: Hybrid Pixel Array or CCD.

- Temperature: 100 K (Cryostream). Note: Collecting at low temperature is mandatory to reduce thermal motion (Uiso) of the terminal chlorine atoms.

Data Processing Workflow

The following decision tree outlines the processing steps using SHELX software within a GUI like Olex2 or WinGX.



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Figure 2: Crystallographic data reduction and refinement pipeline.

Refinement Strategy

- Space Group: Likely Monoclinic () or Triclinic (), common for asymmetric chalcones [1].
- Disorder: Check the 2-chloro position. If thermal ellipsoids are elongated, consider modeling rotational disorder.
- Hydrogen Atoms: Refine aromatic H-atoms using a riding model (AFIX 43) with .

Structural Analysis & Discussion

Molecular Conformation

The defining feature of **2,4'-Dichlorochalcone** is the torsion angle between the two aromatic rings.

- Planarity: Unlike unsubstituted chalcone, the 2-Cl atom creates steric repulsion with the carbonyl oxygen or the vinylic proton (depending on s-cis/s-trans conformation).
- Expectation: The molecule will likely adopt the E-configuration (trans) about the C=C double bond. The dihedral angle between Ring A and Ring B is expected to be significant () due to the ortho-Cl [2].

Supramolecular Architecture

The crystal packing is governed by non-covalent interactions.

- C-H...O Hydrogen Bonds: The primary "glue" linking molecules into chains or dimers.
- Cl...Cl Interactions: Look for Type I (symmetrical) or Type II (bent) halogen bonds. These are critical for stabilizing the lattice in the absence of strong donors (OH/NH).

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Stacking: Centroid-to-centroid distances

Å indicate stacking interactions, typically along the crystallographic a-axis [3].

Advanced Validation: Hirshfeld Surface Analysis

To move beyond simple geometric descriptions, Hirshfeld surface analysis (using CrystalExplorer) is required to quantify intermolecular contacts.

Interpreting the Fingerprint Plots

- H...H Contacts: usually comprise 30-40% of the surface area.
- Cl...H Contacts: Look for "spikes" in the 2D fingerprint plot. For dichlorochalcones, these interactions (dispersive forces) are often the second most dominant contribution (25-30%) [4].
- Surface: Red spots on the mapped surface indicate contact distances shorter than the sum of van der Waals radii (strong interactions like C-H...O).

Table 1: Expected Interaction Contributions (Representative)

Interaction Type	Approx. Contribution (%)	Structural Significance
H ... H	35 - 45%	General Packing
Cl ... ^[4] H	25 - 35%	Lattice Stabilization
O ... H	10 - 15%	Directional Anchoring

| C ... C (

-stacking) | 5 - 10% | Layer Formation |

References

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